

In-Depth Technical Guide: Molecular Weight of Methyl D-cysteinate hydrochloride

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Compound of Interest

Compound Name: Methyl D-cysteinate hydrochloride

Cat. No.: B15598826

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This guide provides a detailed breakdown of the molecular weight of **Methyl D-cysteinate hydrochloride**, a compound relevant to researchers, scientists, and professionals in drug development.

Chemical Identity and Formula

Methyl D-cysteinate hydrochloride is the hydrochloride salt of the methyl ester of D-cysteine. Its chemical structure incorporates a methyl ester group and a hydrochloride salt, which are important considerations in determining its molecular weight.

The molecular formula for **Methyl D-cysteinate hydrochloride** is $C_4H_{10}ClNO_2S$.^{[1][2][3]} This formula indicates that each molecule is composed of four carbon atoms, ten hydrogen atoms, one chlorine atom, one nitrogen atom, two oxygen atoms, and one sulfur atom.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The calculation is based on the molecular formula and the atomic weights of its constituent elements.

The precise molecular weight of **Methyl D-cysteinate hydrochloride** is approximately 171.65 g/mol.^{[1][2][3]}

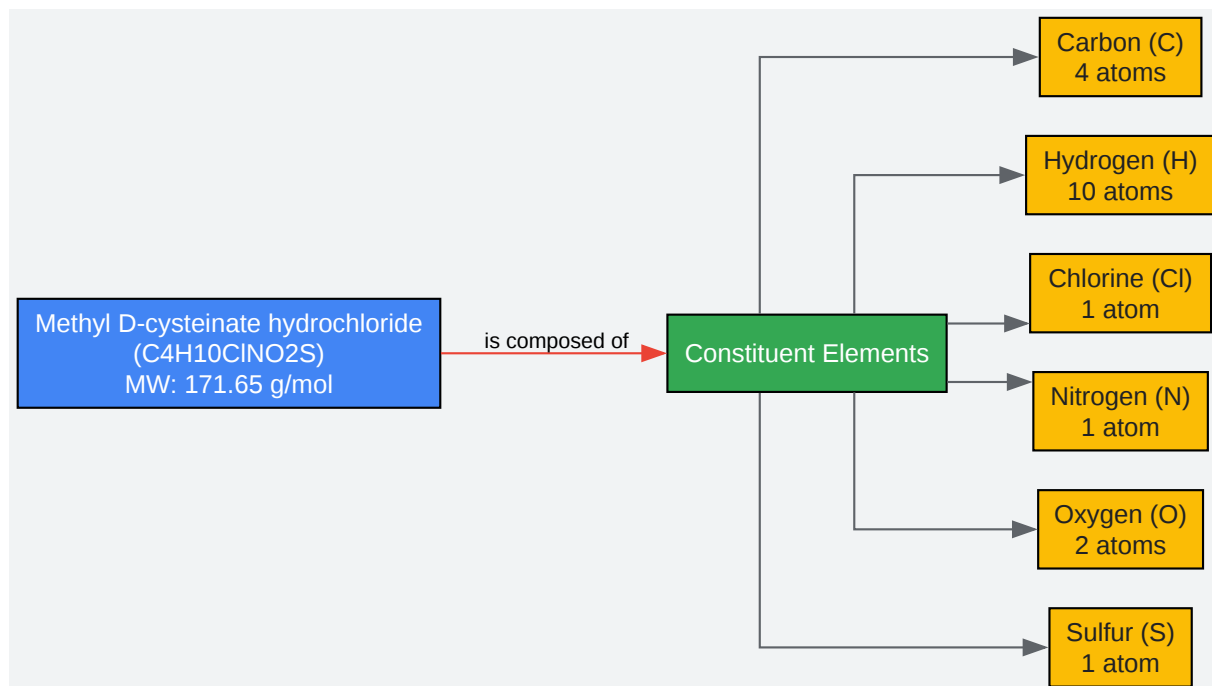
The table below details the atomic weights of each element and their contribution to the total molecular weight of the compound.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	4	12.011	48.044
Hydrogen	H	10	1.008	10.080
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Sulfur	S	1	32.06	32.060
Total	171.642			

Note: The slight variation from the cited molecular weight of 171.65 g/mol can be attributed to rounding differences in the atomic weights used.

Logical Relationship of Components

The following diagram illustrates the hierarchical contribution of each element to the final molecular weight of **Methyl D-cysteinate hydrochloride**.



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Elemental composition of **Methyl D-cysteinate hydrochloride**.

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